

Heptaethylene Glycol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Heptaethylene glycol*

Cat. No.: *B186151*

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An in-depth exploration of the chemical properties, structure, and applications of **heptaethylene glycol**, a versatile polyether compound integral to advancements in medicinal chemistry and material science.

Introduction

Heptaethylene glycol (HEG) is a member of the polyethylene glycol (PEG) family, a class of oligomers and polymers of ethylene oxide.^{[1][2][3]} Characterized by its distinct hydrophilic nature and biocompatibility, HEG has emerged as a critical component in various scientific and industrial applications.^{[4][5]} Its structure, comprising seven repeating ethylene glycol units capped with terminal hydroxyl groups, imparts unique solubility characteristics, making it an effective solubilizer for hydrophobic molecules and a valuable building block in the synthesis of more complex chemical entities. This guide provides a detailed overview of the chemical and physical properties of **heptaethylene glycol**, its structure, and its significant role in drug development, particularly as a flexible linker in Proteolysis Targeting Chimeras (PROTACs).

Chemical Structure and Identification

Heptaethylene glycol is a linear polyether with two terminal primary hydroxyl groups. These hydroxyl groups are the primary sites for chemical modification and conjugation.

IUPAC Name: 2-[2-[2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethanol

Synonyms: 3,6,9,12,15,18-Hexaoxaicosane-1,20-diol

Chemical Structure:

Caption: Chemical structure of **heptaethylene glycol**.

Physicochemical Properties

The physical and chemical properties of **heptaethylene glycol** are summarized in the table below. These properties are crucial for its application in various formulations and chemical reactions.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₃₀ O ₈	
Molecular Weight	326.38 g/mol	
CAS Number	5617-32-3	
Appearance	Colorless to light yellow, clear liquid/oil	
Density	1.13 g/cm ³ (at 20 °C)	
Boiling Point	244 °C at 0.6 mmHg	
Melting Point	Not applicable (liquid at room temperature)	
Solubility	Soluble in water and many organic solvents	
Refractive Index	n _{20D} 1.46	
pKa	Extremely weak basic (essentially neutral)	

Experimental Protocols for Property Determination

Detailed methodologies for the determination of key physical properties of **heptaethylene glycol** are outlined below. These protocols are based on standard laboratory practices for

liquid organic compounds.

Determination of Boiling Point (Thiele Tube Method)

Objective: To determine the boiling point of **heptaethylene glycol** at reduced pressure.

Materials:

- **Heptaethylene glycol** sample
- Thiele tube filled with mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)
- Vacuum source and manometer

Procedure:

- Place a small amount (approximately 0.5 mL) of **heptaethylene glycol** into the small test tube.
- Invert the capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the heat-transfer medium (mineral oil) is above the level of the sample.

- Connect the Thiele tube to a vacuum source and a manometer to maintain a constant pressure (e.g., 0.6 mmHg).
- Gently heat the side arm of the Thiele tube. A slow, steady stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube. Record this temperature and the corresponding pressure.

Determination of Density (Pycnometer Method)

Objective: To determine the density of **heptaethylene glycol** at a specific temperature.

Materials:

- **Heptaethylene glycol** sample
- Pycnometer (a specific volume glass flask)
- Analytical balance
- Constant temperature water bath (e.g., 20 °C)
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium (e.g., 20 °C).
- Carefully remove any excess water from the top of the pycnometer and dry the outside.

- Weigh the pycnometer filled with water and record its mass (m_2).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **heptaethylene glycol** and allow it to reach thermal equilibrium in the water bath.
- Remove any excess liquid, dry the exterior, and weigh the pycnometer filled with the sample, recording its mass (m_3).
- The density of **heptaethylene glycol** (ρ_{sample}) is calculated using the following formula, where ρ_{water} is the known density of water at the experimental temperature:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

Determination of Refractive Index (Abbe Refractometer)

Objective: To measure the refractive index of **heptaethylene glycol**.

Materials:

- **Heptaethylene glycol** sample
- Abbe refractometer
- Constant temperature water circulator (e.g., 20 °C)
- Dropper
- Lens paper and ethanol for cleaning

Procedure:

- Turn on the refractometer and the constant temperature water circulator, setting the temperature to 20 °C.
- Clean the prism surfaces of the refractometer with lens paper and a small amount of ethanol.
- Place a few drops of **heptaethylene glycol** onto the lower prism using a clean dropper.

- Close the prisms and ensure the liquid spreads evenly between them.
- Look through the eyepiece and adjust the light source and mirror to obtain the best illumination.
- Turn the coarse adjustment knob until the light and dark fields appear in the field of view.
- Use the fine adjustment knob to bring the dividing line exactly to the center of the crosshairs.
- If the dividing line is colored, adjust the chromaticity compensator until the line is sharp and achromatic.
- Read the refractive index value from the scale.

Synthesis of Heptaethylene Glycol

Heptaethylene glycol can be synthesized through various methods. One common laboratory-scale synthesis involves a Williamson ether synthesis-type reaction.

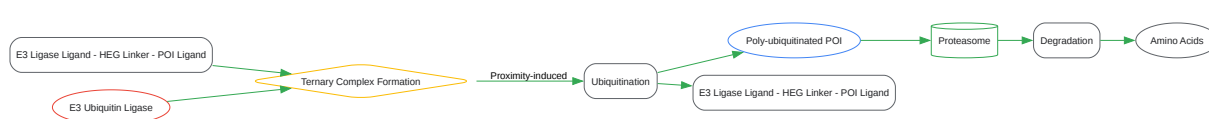
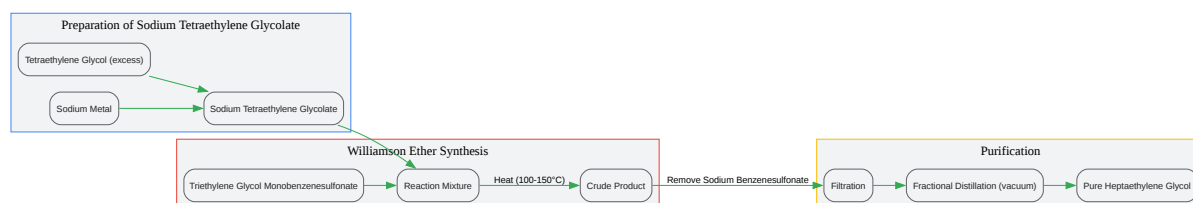
Synthesis from Tetraethylene Glycol and Triethylene Glycol Monobenzenesulfonate

Reaction Scheme: This method involves the reaction of the sodium salt of tetraethylene glycol with triethylene glycol monobenzenesulfonate.

Protocol:

- Dissolve one molar equivalent of sodium metal in at least five molar equivalents of tetraethylene glycol. This is an exothermic reaction and should be performed with caution in an inert atmosphere (e.g., under nitrogen or argon).
- To the resulting sodium tetraethylene glycolate solution, add one molar equivalent of triethylene glycol monobenzenesulfonate.
- Heat the reaction mixture to a temperature between 100 °C and 150 °C.
- Maintain this temperature until the reaction is substantially complete, which can be monitored by the precipitation of sodium benzenesulfonate.

- After cooling, remove the insoluble sodium benzenesulfonate salt by filtration.
- The crude **heptaethylene glycol** is then purified by fractional distillation under vacuum to separate it from the excess tetraethylene glycol and any other byproducts.



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